

Banksialactone A: A Comprehensive Technical Overview of its Physical and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Banksialactone A*

Cat. No.: *B10820750*

[Get Quote](#)

For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **Banksialactone A**, a novel isochromanone isolated from the Australian fungus *Aspergillus banksianus*. This document is intended to serve as a core resource for researchers and professionals involved in natural product chemistry, mycology, and drug discovery.

Introduction

Banksialactone A is an isochromanone, first described in 2018, that was identified as the major secondary metabolite from an Australian strain of the fungus *Aspergillus banksianus*. While **Banksialactone A** itself has demonstrated limited biological activity in initial screenings, its unique structural scaffold presents a promising foundation for synthetic derivatization and the development of novel therapeutic agents. This guide summarizes the currently available data on its physical and chemical characteristics, the methodologies for its isolation and characterization, and a general workflow for the discovery of such natural products.

Physical Properties

The definitive quantitative physical properties of **Banksialactone A** are detailed in the primary literature. The following table summarizes the key physical characteristics reported for this compound.

Property	Value
Appearance	Data not available in public search results; refer to the primary publication.
Melting Point	Data not available in public search results; refer to the primary publication.
Optical Rotation	Data not available in public search results; refer to the primary publication.
Solubility	Data not available in public search results; refer to the primary publication.

Chemical Properties

The chemical structure of **Banksialactone A** was elucidated through extensive spectroscopic analysis. This section outlines its key chemical identifiers and the spectroscopic data that define its molecular architecture.

Property	Value
Molecular Formula	Data not available in public search results; refer to the primary publication.
Molecular Weight	Data not available in public search results; refer to the primary publication.
IUPAC Name	Data not available in public search results; refer to the primary publication.

Spectroscopic Data

The structural determination of **Banksialactone A** relied on a combination of one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy, and Mass Spectrometry (MS). The absolute configuration was established through analysis of its optical rotation and Electronic Circular Dichroism (ECD) spectra, supported by theoretical calculations.

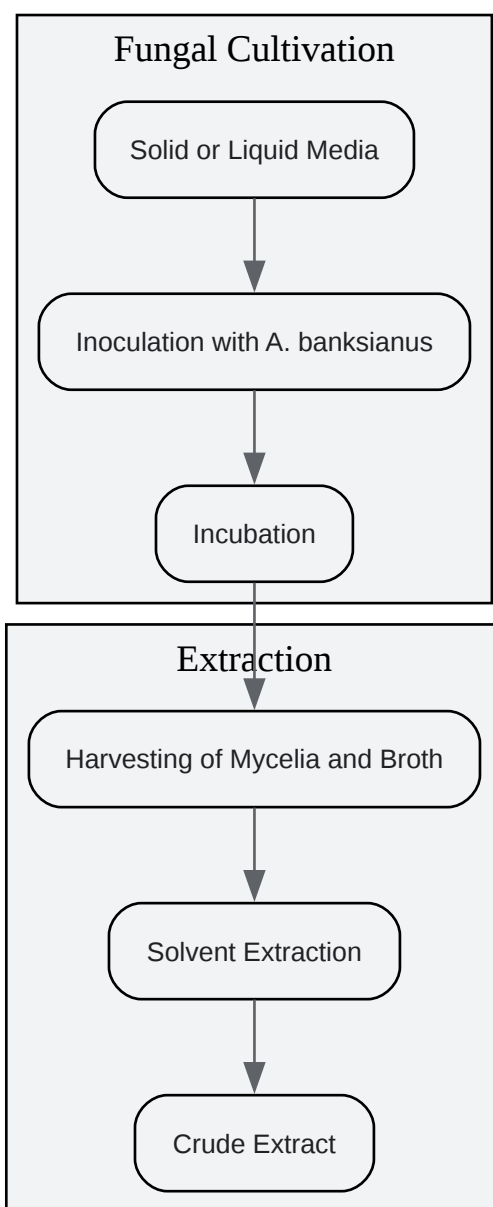
Spectroscopic Data	Key Features
^1H NMR	Data not available in public search results; refer to the primary publication.
^{13}C NMR	Data not available in public search results; refer to the primary publication.
Mass Spectrometry (MS)	Data not available in public search results; refer to the primary publication.
Infrared (IR) Spectroscopy	Data not available in public search results; refer to the primary publication.
Ultraviolet (UV) Spectroscopy	Data not available in public search results; refer to the primary publication.

Experimental Protocols

The following sections describe the general methodologies employed in the isolation, purification, and structural elucidation of **Banksialactone A**, as inferred from standard practices in natural product chemistry. The specific details and parameters are documented in the primary scientific literature.

Fungal Cultivation and Extraction

The production of **Banksialactone A** begins with the cultivation of the fungus *Aspergillus banksianus*.



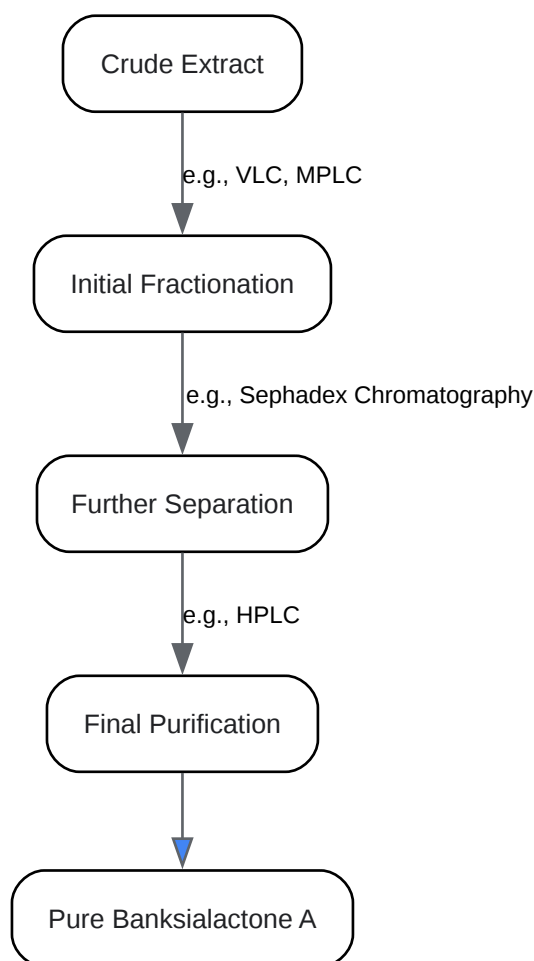
[Click to download full resolution via product page](#)

Fungal Cultivation and Extraction Workflow.

The fungus is typically grown on a suitable solid or liquid nutrient medium for a specified period to allow for the biosynthesis of secondary metabolites. The fungal biomass and/or the culture broth are then harvested and subjected to solvent extraction (e.g., with ethyl acetate, methanol, or dichloromethane) to isolate the organic compounds, yielding a crude extract.

Isolation and Purification

The crude extract, containing a complex mixture of compounds, undergoes a series of chromatographic separations to isolate **Banksialactone A**.



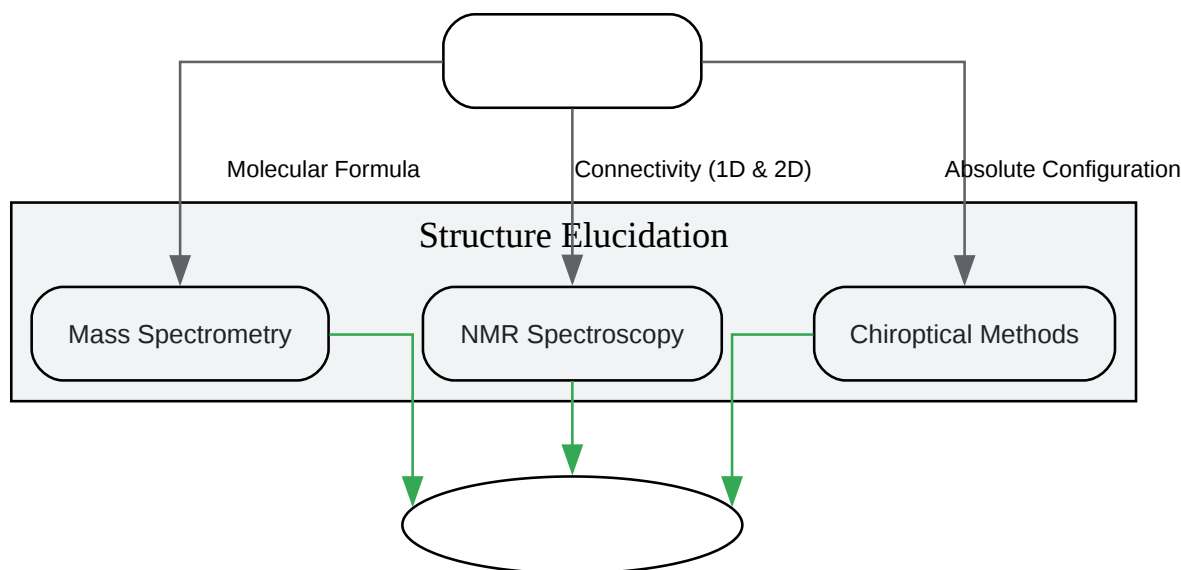
[Click to download full resolution via product page](#)

Chromatographic Isolation and Purification.

This multi-step process typically involves an initial fractionation using techniques like Vacuum Liquid Chromatography (VLC) or Medium Pressure Liquid Chromatography (MPLC). Subsequent separation of the resulting fractions is often achieved using size-exclusion chromatography (e.g., Sephadex LH-20) followed by final purification using High-Performance Liquid Chromatography (HPLC) to yield the pure compound.

Structure Elucidation

The molecular structure of the isolated **Banksialactone A** is determined through a combination of spectroscopic techniques.



[Click to download full resolution via product page](#)

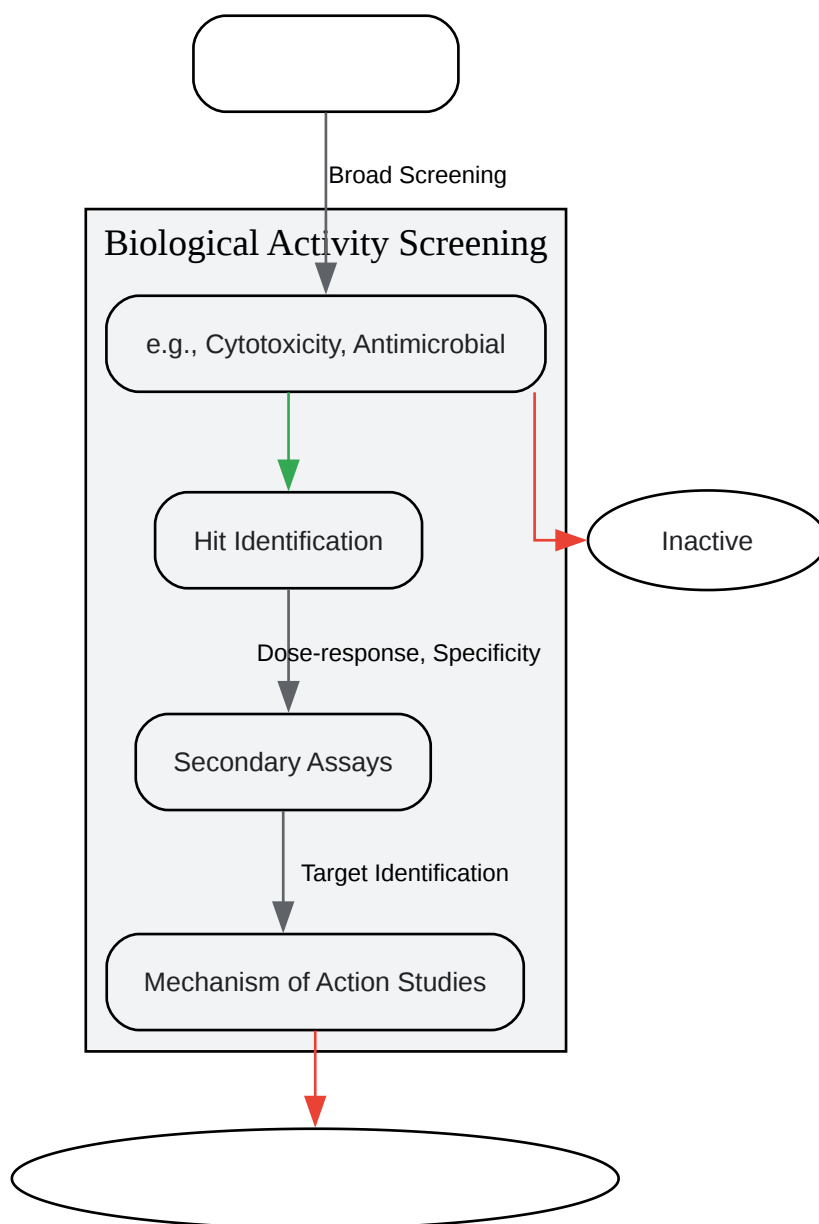
Workflow for Structure Elucidation.

Mass spectrometry provides the molecular weight and elemental composition. A suite of NMR experiments (^1H , ^{13}C , COSY, HSQC, HMBC) are used to establish the planar structure by identifying the carbon skeleton and the connectivity of protons and carbons. Finally, chiroptical methods such as polarimetry and ECD spectroscopy, often compared with quantum chemical calculations, are used to determine the absolute stereochemistry of the molecule.

Signaling Pathways and Biological Activity

To date, there is no published research detailing specific signaling pathways that are modulated by **Banksialactone A**. The initial discovery paper reported that **Banksialactone A** itself exhibited weak or no activity in the in-house chemotherapeutic, antibacterial, and antifungal bioassays. However, some of its naturally occurring, more complex analogues showed weak cytotoxic and antibiotic activities, suggesting that the core isochromanone scaffold of **Banksialactone A** is a viable starting point for the development of more potent molecules.

The general workflow for assessing the biological activity of a novel natural product like **Banksialactone A** is depicted below.



[Click to download full resolution via product page](#)

General Workflow for Bioactivity Screening.

This process involves initial broad screening in a panel of biological assays. If a compound shows promising activity (a "hit"), it proceeds to more specific secondary assays to confirm its potency and selectivity. Subsequent studies would then focus on elucidating its mechanism of action, including the identification of its molecular targets and the signaling pathways it

modulates. For **Banksialactone A**, the initial screening placed it in the "inactive" category in the tested assays.

Conclusion

Banksialactone A is a structurally defined isochromanone from a fungal source. While it currently lacks significant known biological activity, its novelty and its role as the major metabolite in *Aspergillus banksianus* make it a person of interest for further investigation. The core structure holds potential as a scaffold for chemical synthesis and modification, which could lead to the development of new compounds with enhanced and specific biological activities. This guide provides the foundational information necessary for researchers to embark on such investigations. For detailed experimental data, readers are directed to the primary scientific literature.

- To cite this document: BenchChem. [Banksialactone A: A Comprehensive Technical Overview of its Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10820750#physical-and-chemical-properties-of-banksialactone-a>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com